

# Application Note: Extraction and Isolation of Madecassic Acid from Centella asiatica

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Madecassic Acid

Cat. No.: B191771

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Madecassic acid** is a pentacyclic triterpenoid that, along with other related compounds like asiatic acid, madecassoside, and asiaticoside, is considered one of the primary bioactive constituents of *Centella asiatica* (L.) Urban.[1][2] This plant, commonly known as Gotu Kola, has a long history of use in traditional medicine for wound healing and treating various skin conditions.[3] Modern research has shown that these compounds possess pharmacological properties, including promoting collagen synthesis, anti-inflammatory, and antioxidant effects, making **Madecassic acid** a compound of significant interest for the pharmaceutical and cosmetic industries.[2][3]

This application note provides detailed protocols for the extraction, isolation, and quantification of **Madecassic acid** from *Centella asiatica*, summarizing key quantitative data and illustrating the experimental workflow.

## Experimental Protocols

### Plant Material Preparation

The initial step in the extraction process is the preparation of the *Centella asiatica* plant material.

#### Protocol 1: Sample Preparation

- Harvesting: Collect the whole plant of *Centella asiatica*.
- Drying: Dry the plant material in an oven at 45-50°C until the humidity reaches 8-10%.<sup>[4]</sup>
- Grinding: Crush the dried plant material into a coarse powder to increase the surface area for efficient solvent extraction.<sup>[5]</sup>

## Extraction of Crude Triterpenoids

Various methods can be employed for the extraction of triterpenoids from the prepared plant material. Reflux extraction is a common and effective method.

### Protocol 2: Reflux Extraction

This protocol is adapted from a patented method for extracting **Madecassic acid**.<sup>[5]</sup>

- Solvent Selection: Prepare a 60-70% (v/v) ethanol solution in water.
- First Extraction:
  - Place the crushed *Centella asiatica* powder in a round-bottom flask.
  - Add the 60-70% ethanol solution at a solvent-to-solid ratio of 5-8 times the weight of the plant material (e.g., 5-8 L of solvent for 1 kg of powder).<sup>[5]</sup>
  - Perform reflux extraction at 40-45°C for 0.5-1 hour.<sup>[5]</sup>
- Second Extraction (Optional but Recommended): Repeat the reflux extraction with fresh solvent to maximize the yield.
- Filtration: Filter the resulting extract solution to separate the liquid extract from the solid plant residue.
- Solvent Recovery: Concentrate the filtrate under reduced pressure to recover the ethanol.
- Crude Extract Preparation:
  - Dissolve the concentrated residue in water at 40-50°C and filter again.

- Dissolve the resulting filter residue in a 50-60% (v/v) ethanol solution to obtain the crude extract solution for purification.[\[5\]](#)

## Isolation and Purification of Madecassic Acid

Column chromatography is a widely used technique for the separation and purification of **Madecassic acid** from the crude extract.

### Protocol 3: Macroporous Resin Column Chromatography

This protocol utilizes a two-step macroporous resin process for effective purification.[\[5\]](#)

- First Column Chromatography (XAD-9 Resin):
  - Load the crude extract solution onto an XAD-9 macroporous resin column.
  - Elute the column with an acidic solution (pH 2-4).
  - Combine the effluent and the acid washings.[\[5\]](#)
- pH Adjustment and Filtration: Adjust the pH of the combined solution to neutral and filter.
- Second Column Chromatography (XAD-3 Resin):
  - Load the neutral filtrate onto an XAD-3 macroporous resin column.
  - Elute the column with a 30-40% (v/v) ethanol solution, monitoring the eluent with Thin Layer Chromatography (TLC).
  - Subsequently, elute the column with a 55-65% (v/v) ethanol solution, continuing to monitor with TLC.
  - Collect the ethanol eluent fractions containing **Madecassic acid**.[\[5\]](#)
- Final Product: Recover the ethanol from the collected fractions by evaporation and dry the residue to obtain purified **Madecassic acid**. This method has been reported to yield **Madecassic acid** with a purity as high as 95.46% and a recovery rate of over 90.11%.[\[5\]](#)

## Quantification by High-Performance Liquid Chromatography (HPLC)

A validated Reverse Phase HPLC (RP-HPLC) method is essential for the accurate quantification of **Madecassic acid** in extracts and purified samples.[\[6\]](#)[\[7\]](#)

### Protocol 4: Analytical HPLC for **Madecassic Acid**

- Sample Preparation: Dissolve a known amount of the extract or purified solid in the mobile phase or a suitable solvent like methanol. Filter the solution through a 0.45 µm filter before injection.[\[8\]](#)
- Chromatographic Conditions: The following conditions have been shown to be effective for separating **Madecassic acid** and related triterpenoids.[\[9\]](#)[\[10\]](#)
  - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).[\[10\]](#)
  - Mobile Phase: A mixture of acetonitrile and phosphate buffer (e.g., 10mM, pH 7.1) at a ratio of 29:71.[\[10\]](#) Alternatively, a methanol-water mobile phase (65:35, v/v) at pH 4 with β-cyclodextrin as an additive can be used to improve the separation of isomers.[\[9\]](#)
  - Flow Rate: 1.0 mL/min.[\[10\]](#)
  - Detection: UV detector set at 210 nm.[\[10\]](#)
  - Internal Standard: Prednisolone can be used as an internal standard for improved accuracy.[\[10\]](#)
- Quantification: Create a calibration curve using a certified reference standard of **Madecassic acid** at various concentrations (e.g., 0.1 - 5.0 g/L).[\[9\]](#) Determine the concentration in the samples by comparing their peak areas to the calibration curve.

## Data Presentation

The following tables summarize quantitative data related to the extraction and analysis of **Madecassic acid**.

Table 1: Summary of Extraction and Purification Results

Parameter	Value	Source
Extraction Method	Reflux Extraction	[5]
Extraction Solvent	60-70% Ethanol	[5]
Purification Method	Macroporous Resin Chromatography	[5]
Final Purity	up to 95.46%	[5]
Recovery Rate	> 90.11%	[5]
Extraction Efficiency	Maceration (60°C, 120 min)	[1]

| **Madecassic Acid** Yield | 0.053% (w/w) |[1] |

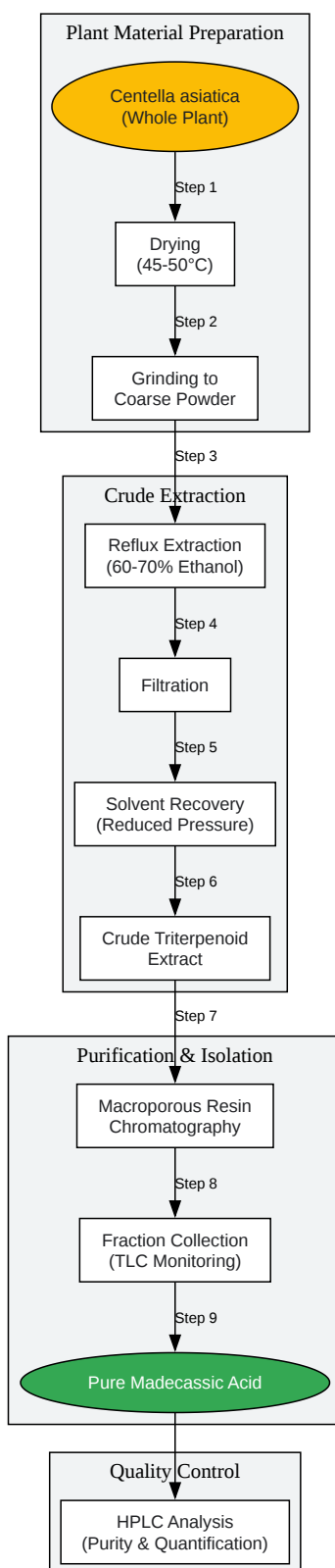
Table 2: Validated HPLC Method Parameters for Quantification

Parameter	Description	Source
Column	C18 reversed-phase, 4.6x150 mm, 5µm	[10]
Mobile Phase	Acetonitrile : Phosphate Buffer (10mM, pH 7.1) (29:71)	[10]
Flow Rate	1.0 mL/min	[10]
Detection Wavelength	210 nm	[10]
Linearity Range	0.2–500 µg/ml ( $R^2 > 0.9999$ )	[6][7]
Limit of Detection (LOD)	0.09–0.10 µg/ml	[6][7]
Limit of Quantification (LOQ)	0.19–0.22 µg/ml	[6][7]

| Recovery | 98.09±5.3% – 106.38±2.9% |[6][7] |

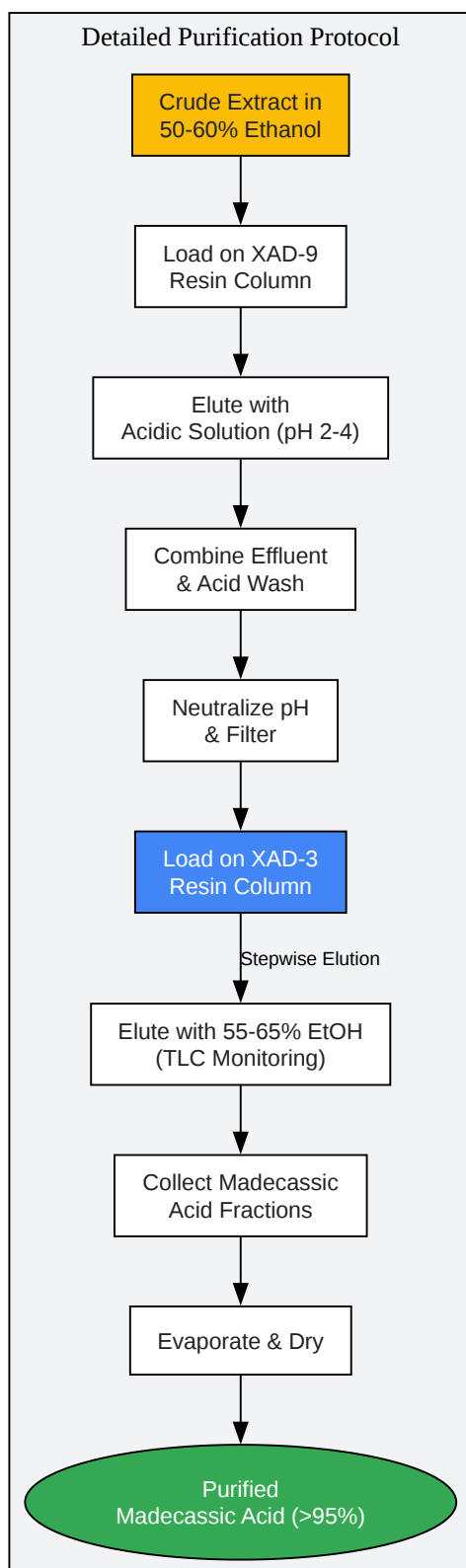
## Visualized Workflows

The following diagrams illustrate the key processes described in this application note.



[Click to download full resolution via product page](#)

Caption: Overall workflow for **Madecassic acid** extraction and isolation.



[Click to download full resolution via product page](#)

Caption: Detailed column chromatography purification workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Comparative Studies on Different Extraction Methods of Centella asiatica and Extracts Bioactive Compounds Effects on Antimicrobial Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. chemrxiv.org [chemrxiv.org]
- 5. CN107739399B - Extraction method of madecassic acid - Google Patents [patents.google.com]
- 6. Quantification of Madecassoside, Asiaticoside, Madecassic Acid and Asiatic Acid in by Reverse Phase HPLC [benthamopenarchives.com]
- 7. researchgate.net [researchgate.net]
- 8. scispace.com [scispace.com]
- 9. [Separation and determination of madecassic acid in triterpenic genins of Centella asiatica by high performance liquid chromatography using beta-cyclodextrin as mobile phase additive] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Development of the quantitative determination of Asiaticoside, Madecassoside, Asiatic acid and Madecassic acid in centella Asiatica(LINN.)urban by high-performance liquid chromatography / Bungon Kongthong = การพัฒนาวิธีวิเคราะห์หาปริมาณเอเชียติโคไซด์ มาติคัสโซไซด์ กรดเอเชียติก และกรดมาติคัสซิกในผงบัวบกด้วยไฮเพอร์ฟอร์แมนซ์ลิควิดโครมาโตกราฟี / บังอร กองทอง [car.chula.ac.th]
- To cite this document: BenchChem. [Application Note: Extraction and Isolation of Madecassic Acid from Centella asiatica]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191771#extraction-and-isolation-of-madecassic-acid-from-plant-material]

---

**Disclaimer & Data Validity:**



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)